

# Personal protective equipment for handling 2,3-Dihydrobenzofuran-7-carbaldehyde

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## Compound of Interest

Compound Name: 2,3-Dihydrobenzofuran-7-carbaldehyde

Cat. No.: B171238

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## Essential Safety and Handling Guide for 2,3-Dihydrobenzofuran-7-carbaldehyde

Disclaimer: No specific Safety Data Sheet (SDS) was found for **2,3-Dihydrobenzofuran-7-carbaldehyde**. This guide is based on the SDS for the closely related isomer, 2,3-Dihydrobenzo[b]furan-5-carbaldehyde, and general principles of laboratory safety for aromatic aldehydes. It is presumed that both isomers share similar hazardous properties. Always consult with your institution's safety officer for specific guidance.

This document provides immediate, essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2,3-Dihydrobenzofuran-7-carbaldehyde**.

## Immediate Safety and Hazard Information

Based on data for the structural isomer 2,3-Dihydrobenzo[b]furan-5-carbaldehyde, this compound is classified as a respiratory sensitizer.<sup>[1]</sup> Inhalation may cause allergy or asthma symptoms or breathing difficulties.<sup>[1]</sup> It is also expected to be an irritant to the skin and eyes.

First Aid Measures:

- Inhalation: Remove the individual to fresh air and keep them at rest in a position comfortable for breathing. If respiratory symptoms occur, seek immediate medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area immediately with plenty of soap and water. If skin irritation persists, consult a physician.[\[1\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[\[1\]](#)
- Ingestion: If swallowed, call a poison center or doctor if you feel unwell.[\[2\]](#)

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling this compound.

| PPE Component          | Specification   | Rationale   |
|------------------------|---|---|
| Hand Protection        | Butyl rubber gloves                                     | Provides protection against a wide variety of chemicals, including aldehydes.[3] Nitrile gloves may offer short-term splash protection but have poor resistance to aromatic hydrocarbons.               |
| Eye Protection         | Chemical safety goggles or a face shield                | Must comply with OSHA 29 CFR 1910.133 or European Standard EN166 to protect against chemical splashes.[1]   |
| Respiratory Protection | NIOSH-approved respirator with organic vapor cartridges | Use in a well-ventilated area or under a fume hood. If exposure limits may be exceeded, a respirator is necessary. Cartridges suitable for formaldehyde and organic vapors are recommended.[4][5][6][7] |
| Body Protection        | Laboratory coat, long pants, and closed-toe shoes       | Wear appropriate protective clothing to prevent skin exposure.[1]   |

## Operational and Handling Plan

### Engineering Controls:

- Work in a well-ventilated laboratory, preferably within a certified chemical fume hood.[1]
- Ensure safety showers and eyewash stations are readily accessible.

### Safe Handling Protocol:

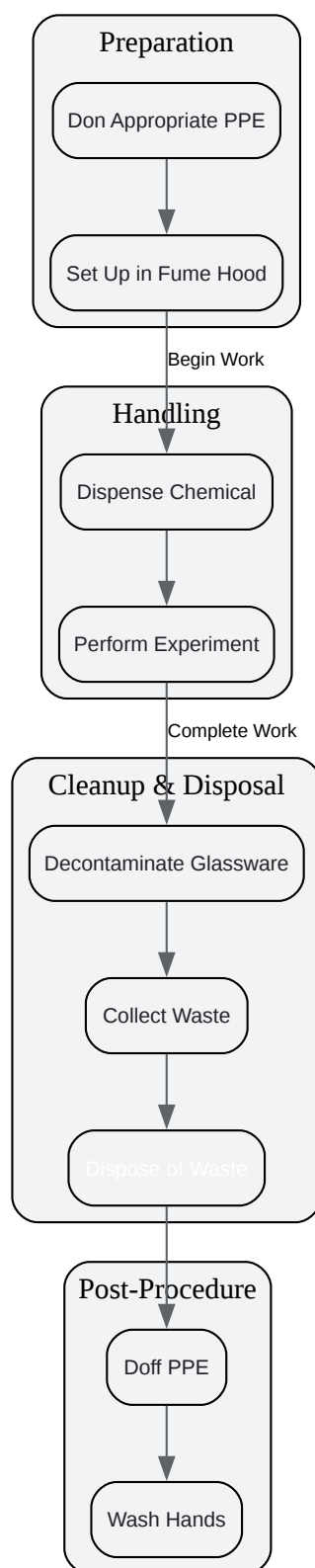
- Preparation: Before handling, ensure all necessary PPE is correctly worn. Prepare all required equipment and reagents.
- Dispensing: Handle the compound in a fume hood. Avoid generating dust or aerosols.
- Procedure: Keep the container tightly closed when not in use. Avoid contact with skin, eyes, and clothing.[8]
- Post-Handling: Wash hands thoroughly after handling, even if gloves were worn.[8]

## Disposal Plan

Dispose of **2,3-Dihydrobenzofuran-7-carbaldehyde** and any contaminated materials as hazardous waste.

- Waste Collection: Collect waste in a designated, labeled, and sealed container.
- Neutralization: Commercial aldehyde neutralizing agents are available that can render the waste non-hazardous.[9][10][11] These products typically involve mixing the aldehyde-containing waste with a proprietary formulation. Follow the manufacturer's instructions carefully.
- Incineration: If neutralization is not feasible, the waste should be disposed of through a licensed hazardous waste incineration facility.[12]
- Drain Disposal: Do not dispose of this chemical down the drain.[13]

## Safe Handling Workflow



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Caption: Workflow for safely handling **2,3-Dihydrobenzofuran-7-carbaldehyde**.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)